

Structure Elucidation of (1-((Methylamino)methyl)cyclobutyl)methanol: A Technical Guide

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Compound of Interest

Compound Name: (1-((Methylamino)methyl)cyclobutyl)methanol

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Abstract

The definitive confirmation of a chemical structure is a cornerstone of chemical research and drug development. This technical guide provides a comprehensive overview of the analytical methodologies required for the structure elucidation of (1-((Methylamino)methyl)cyclobutyl)methanol. We present a systematic approach combining mass spectrometry, infrared spectroscopy, and nuclear magnetic resonance spectroscopy. This document details the necessary experimental protocols, presents predicted analytical data in a structured format, and illustrates the logical workflow for spectral interpretation to unambiguously confirm the molecular structure.

Introduction

(1-((Methylamino)methyl)cyclobutyl)methanol (CAS No. 180505-31-6) is a substituted cyclobutane derivative containing primary alcohol and secondary amine functional groups. Its molecular formula is $C_7H_{15}NO$, with a corresponding molecular weight of 129.20 g/mol. [1][2] Accurate structure determination is critical for understanding its chemical properties, potential biological activity, and for ensuring purity and quality control in any subsequent applications.

This guide outlines the process of structure elucidation as if the compound were a newly synthesized entity, requiring confirmation. We will utilize a combination of analytical techniques to probe the molecular formula, identify functional groups, and establish the precise connectivity of all atoms within the molecule.

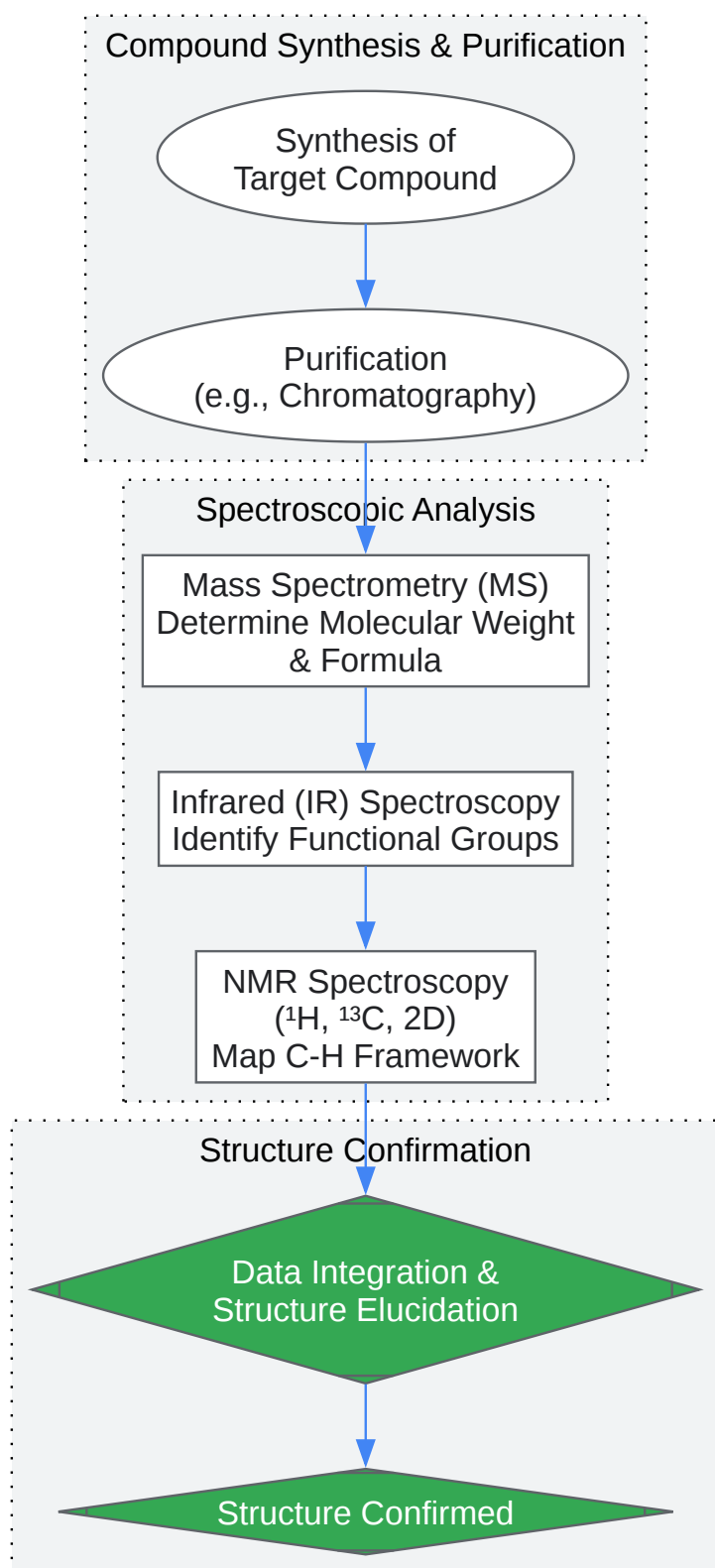
Molecular Structure

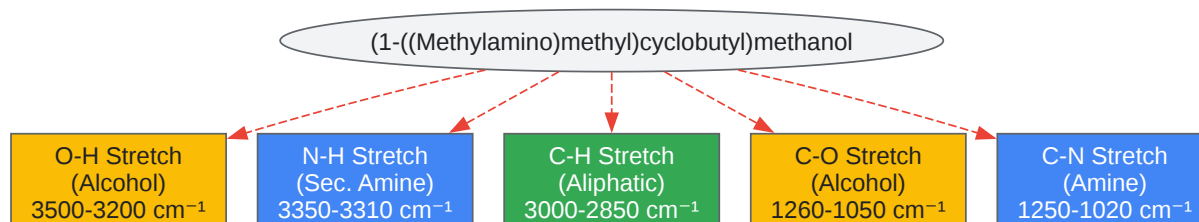
The proposed structure for **(1-((Methylamino)methyl)cyclobutyl)methanol** is presented below. The elucidation process aims to confirm this arrangement.

Figure 1. Chemical structure of **(1-((Methylamino)methyl)cyclobutyl)methanol**.

Analytical Workflow

The structure elucidation follows a logical progression from determining the molecular mass to identifying functional groups and finally mapping the carbon-hydrogen framework.





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References

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- 2. Infrared spectroscopy correlation table - Wikipedia [en.wikipedia.org]
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